

Application Note: Quantitative Analysis of Pandamarilactonine B using Nuclear Magnetic Resonance (qNMR) Spectroscopy

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Compound of Interest

Compound Name: Pandamarilactonine B

Cat. No.: B1156770

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Audience: Researchers, scientists, and drug development professionals.

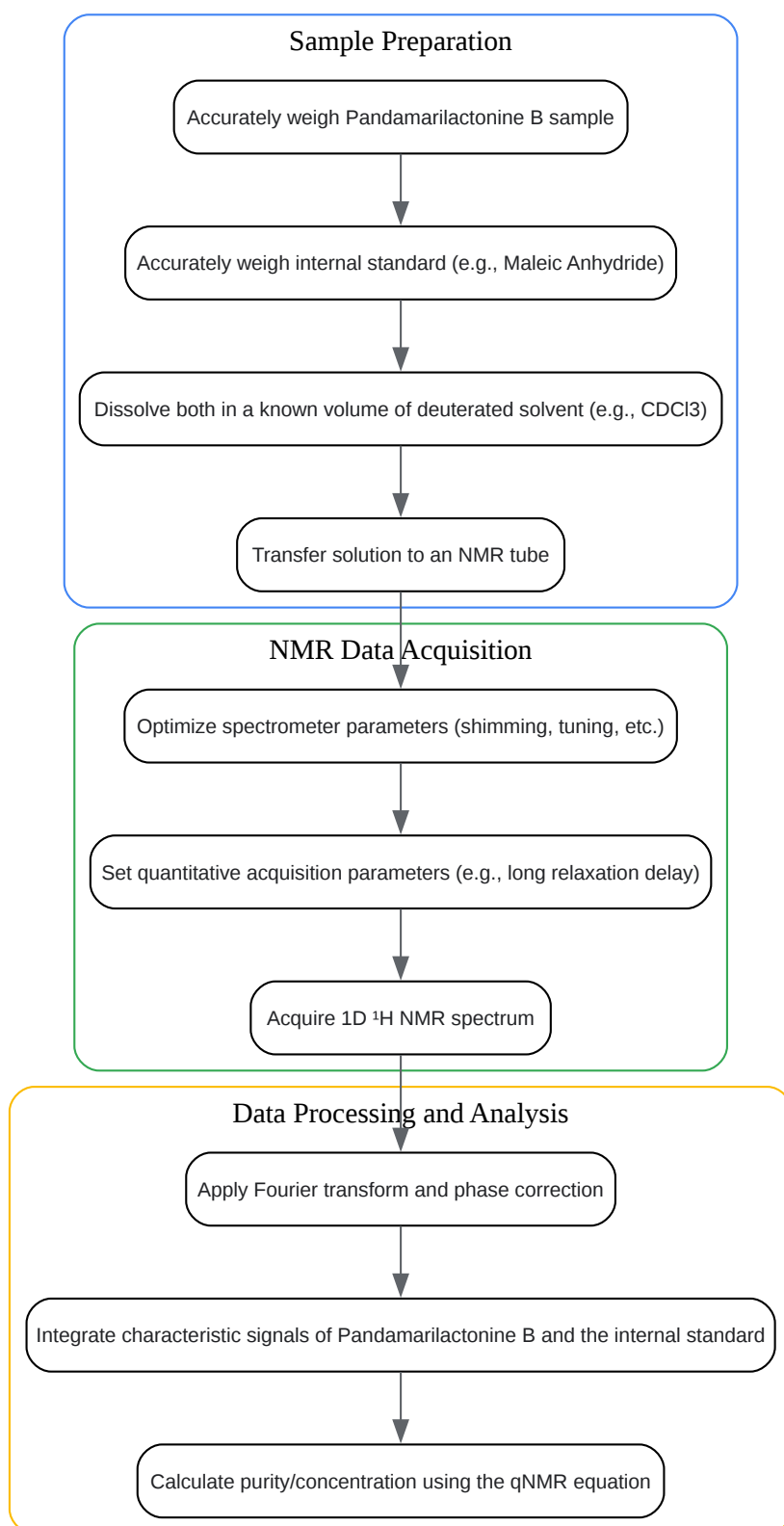
Introduction

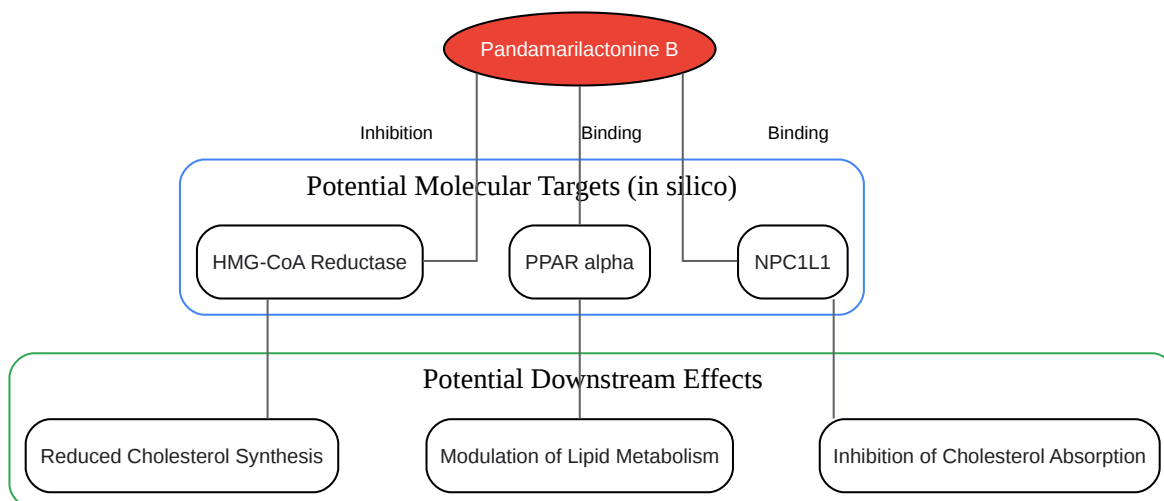
Pandamarilactonine B is a pyrrolidine alkaloid isolated from the leaves of *Pandanus amaryllifolius*, a plant widely used in Southeast Asian cuisine and traditional medicine.^{[1][2][3]} This natural product has garnered interest due to its potential biological activities, including antimicrobial effects and in-silico evidence of antidyslipidemic properties through interaction with targets like HMG-CoA reductase, PPAR alpha, and NPC1L1.^{[2][4][5]} Accurate quantification of **Pandamarilactonine B** is crucial for quality control of herbal extracts, standardization of dosage forms, and for establishing structure-activity relationships in pharmacological studies.

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a powerful analytical technique for the precise and accurate quantification of organic molecules, including natural products.^{[6][7][8][9][10][11][12][13]} Unlike chromatographic methods, qNMR is a primary ratio method that does not require an identical reference standard for the analyte, relying instead on a certified internal standard. The signal intensity in an NMR spectrum is directly proportional to the number of nuclei giving rise to that signal, allowing for a direct and highly accurate measurement of concentration and purity.^{[9][10]} This application note provides a detailed protocol for the quantitative analysis of **Pandamarilactonine B** using ¹H-qNMR.

Experimental Protocols

A generalized workflow for the quantitative NMR analysis of **Pandamarilactonine B** is presented below.





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